

# Physical and chemical properties of Riboflavin-13C4,15N2

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## Compound of Interest

Compound Name: Riboflavin-13C4,15N2

Cat. No.: B12053006

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## An In-depth Technical Guide to Riboflavin-13C4,15N2

For researchers, scientists, and drug development professionals, isotopically labeled compounds are indispensable tools for quantitative analysis. **Riboflavin-13C4,15N2**, a stable isotope-labeled version of Vitamin B2, serves as a critical internal standard and tracer in various analytical and metabolic studies. This guide provides a comprehensive overview of its core physical and chemical properties, experimental applications, and its role in metabolic pathways.

## Core Physical and Chemical Properties

**Riboflavin-13C4,15N2** is synthetically produced to incorporate four Carbon-13 atoms and two Nitrogen-15 atoms into the riboflavin structure. This labeling results in a mass shift of +6 compared to the unlabeled endogenous compound, allowing for precise differentiation and quantification in mass spectrometry-based assays.

## Identifiers and Molecular Characteristics

The fundamental identifiers and molecular properties of **Riboflavin-13C4,15N2** are summarized below.

Property	Value
IUPAC Name	7,8-dimethyl-10-[(2S,3S,4R)-2,3,4,5-tetrahydroxypentyl]benzo[g]pteridine-2,4-dione
Synonyms	Vitamin B2-13C4,15N2, Riboflavin-(dioxypyrimidine-13C4,15N2)[1]
CAS Number	1217461-14-7
PubChem CID	71310809
Molecular Formula	C <sub>13</sub> <sup>13</sup> C <sub>4</sub> H <sub>20</sub> N <sub>2</sub> <sup>15</sup> N <sub>2</sub> O <sub>6</sub>
Molecular Weight	382.32 g/mol
Exact Mass	382.14577350 Da

## Physicochemical and Handling Data

The physical state, solubility, and stability of a compound are crucial for its effective use in experimental settings.

Property	Value
Appearance	Yellow to orange crystalline powder or chunks.
Melting Point	290 °C (with decomposition).
Solubility	Moderately soluble in water, slightly soluble in ethanol, and insoluble in non-polar solvents like chloroform and acetone.
Stability	Stable under standard conditions but is sensitive to light, especially in alkaline solutions.
Storage	Solid form should be stored at -20°C. Solutions are typically stored at 2-8°C.
Incompatibilities	Strong oxidizing agents, reducing agents, and bases.
Isotopic Purity	Typically ≥98 atom % for <sup>13</sup> C and <sup>15</sup> N.
Chemical Purity	Generally ≥97% (CP).

## Experimental Protocols and Applications

The primary application of **Riboflavin-13C4,15N2** is as an internal standard for the accurate quantification of natural riboflavin in biological matrices using the isotope dilution method, most commonly with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique is vital for clinical diagnostics of vitamin B2 deficiency, pharmacokinetic studies, and monitoring food fortification.

### General Protocol for Quantification in Human Plasma via LC-MS/MS

- **Sample Preparation:** A known concentration of **Riboflavin-13C4,15N2** (internal standard) is added to a specific volume of plasma (e.g., 100 µL).
- **Protein Precipitation:** Proteins, which can interfere with analysis, are precipitated out of the sample. A common method involves adding a precipitating agent like 0.1 M zinc sulfate.

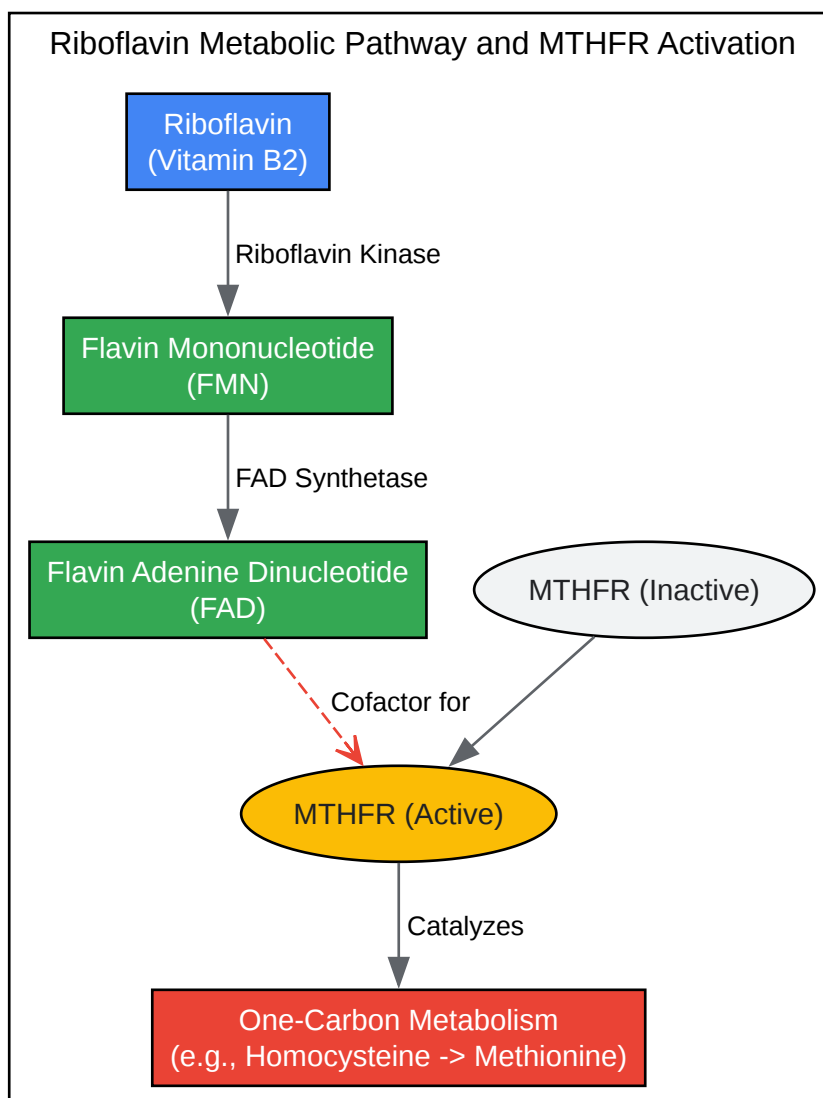
- **Centrifugation:** The sample is centrifuged to pellet the precipitated proteins.
- **Supernatant Extraction:** The clear supernatant containing both endogenous riboflavin and the internal standard is carefully collected for analysis.
- **LC-MS/MS Analysis:** The extract is injected into an LC-MS/MS system. A UHPLC with a suitable column (e.g., Poroshell 120 SB-Aq) separates riboflavin from other matrix components. The tandem mass spectrometer, often operated in positive-ion mode, detects and quantifies the parent and daughter ions for both the analyte and the internal standard.
- **Data Analysis:** The concentration of endogenous riboflavin is calculated by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Caption: Workflow for Riboflavin Quantification using an Isotope Dilution LC-MS/MS Method.

## Role in Metabolic Pathways

Riboflavin is not biologically active on its own but is the essential precursor to two vital coenzymes: flavin mononucleotide (FMN) and flavin adenine dinucleotide (FAD). These flavocoenzymes are critical participants in a multitude of redox reactions central to energy metabolism, cellular respiration, and antioxidant defense.

One of the crucial roles of FAD is as a cofactor for the enzyme methylenetetrahydrofolate reductase (MTHFR). MTHFR is a key enzyme in the folate and one-carbon metabolism pathways, which are essential for DNA synthesis, repair, and methylation. A deficiency in riboflavin can impair MTHFR activity, disrupting these fundamental cellular processes. Using **Riboflavin-13C4,15N2** as a tracer allows researchers to study the kinetics of its conversion to FAD and its subsequent impact on folate metabolism.



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Caption: Metabolic activation of Riboflavin and its role as a cofactor for the MTHFR enzyme.

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## References

- 1. Vitamin B2 (Riboflavin) 13C4 ,15N2 | CymitQuimica [cymitquimica.com]
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